

# Technical Guide: Physicochemical Properties and Handling of 1-Benzofuran-2-sulfonyl Chloride

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## Compound of Interest

Compound Name: 1-Benzofuran-2-sulfonyl chloride

Cat. No.: B101491

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This guide provides an in-depth analysis of **1-Benzofuran-2-sulfonyl chloride**, a key intermediate in medicinal chemistry and organic synthesis. The benzofuran scaffold is a privileged structure found in numerous biologically active compounds, making its derivatives, such as this sulfonyl chloride, valuable reagents for the synthesis of novel therapeutic agents. [1][2] This document delineates the compound's physical and chemical characteristics, safe handling protocols, and its role in synthetic applications, grounded in established scientific data.

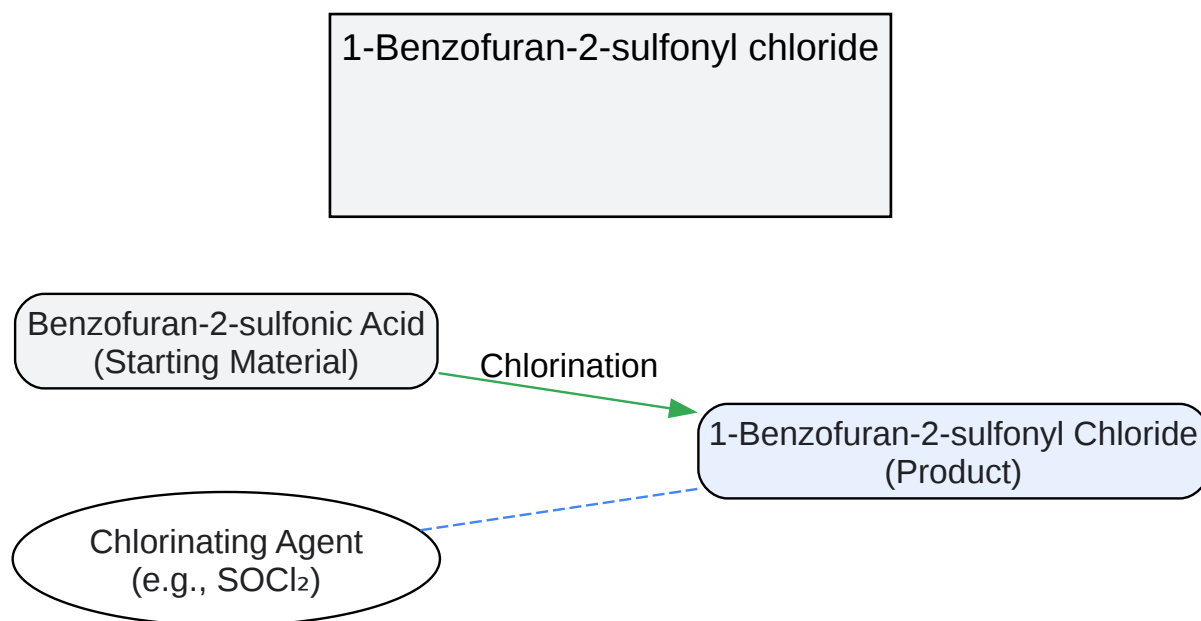
## Chemical Identity and Molecular Structure

**1-Benzofuran-2-sulfonyl chloride** is an organosulfur compound characterized by a benzofuran ring substituted at the 2-position with a sulfonyl chloride functional group. This highly reactive group makes it an excellent electrophile for introducing the benzofuran moiety into various molecules.

- IUPAC Name: **1-benzofuran-2-sulfonyl chloride**[3][4]
- CAS Number: 17070-58-5[5][6][7]
- Molecular Formula:  $C_8H_5ClO_3S$ [3][6][7]

- Molecular Weight: 216.64 g/mol [6][7]

Molecular Structure:



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Caption: General synthetic pathway for sulfonyl chloride formation.

## Safety, Handling, and Storage

As with most sulfonyl chlorides, **1-Benzofuran-2-sulfonyl chloride** is expected to be a hazardous substance requiring careful handling. While a specific safety data sheet (SDS) for this exact compound is not available from the search results, data from analogous compounds like benzenesulfonyl chloride provide critical safety guidance. [8][9] Core Hazards:

- Corrosivity: Sulfonyl chlorides are corrosive and can cause severe skin burns and eye damage (H314). [8][10] Contact with skin and eyes must be strictly avoided.
- Moisture Sensitivity: The compound will react with water, including atmospheric moisture, to produce hydrochloric acid (HCl) and the corresponding sulfonic acid. This hydrolysis is exothermic and can create a corrosive environment.

- Toxicity: It may be harmful if swallowed (H302). [\[8\]](#) Inhalation of dust or vapors should be avoided.

#### Recommended Handling Protocol:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles with a face shield. [\[8\]](#)[\[10\]](#) 2. Ventilation: Handle the compound exclusively within a certified chemical fume hood to prevent inhalation of any dust or vapors. 3. Inert Atmosphere: To prevent degradation from moisture, handle and store the compound under an inert atmosphere (e.g., nitrogen or argon). [\[10\]](#) 4. Dispensing: Weigh and dispense the solid material rapidly to minimize exposure to air. Use tools and equipment that are clean and dry.
- Spill & Waste: In case of a spill, do not use water. Collect the material with a dry, inert absorbent. Dispose of waste in a designated, sealed container according to institutional and local regulations.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area. [\[10\]](#)\* A recommended storage temperature is often refrigerated (0-8 °C) to ensure long-term stability. [\[11\]](#)\* Store away from incompatible materials, particularly water, bases, and strong oxidizing agents.

## References

- **1-Benzofuran-2-sulfonyl chloride**, 97%. RHENIUM BIO SCIENCE. [\[Link\]](#)
- 2-(2-Cyanoacetyl)-1-benzofuran-5-sulfonyl chloride. PubChem. [\[Link\]](#)
- Synthesis of sulfonyl chloride substrate precursors. Organic Syntheses. [\[Link\]](#)
- A REVIEW: AN INSIGHT ON SYNTHESIS OF BENZOFURAN.
- **1-benzofuran-2-sulfonyl chloride** (C<sub>8</sub>H<sub>5</sub>ClO<sub>3</sub>S). PubChemLite. [\[Link\]](#)
- Synthesis and biological evaluation of a series of novel benzofuran-2-carboxylate 1,2,3-triazoles. NISCAIR Online Periodicals Repository. [\[Link\]](#)
- Preparation of benzofurans and use thereof as synthetic intermediates.
- Benzofuran | C<sub>8</sub>H<sub>6</sub>O. PubChem. [\[Link\]](#)

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## Sources

- 1. oldsciparks.lbp.world [oldsciparks.lbp.world]
- 2. op.niscair.res.in [op.niscair.res.in]
- 3. PubChemLite - 1-benzofuran-2-sulfonyl chloride (C<sub>8</sub>H<sub>5</sub>ClO<sub>3</sub>S) [pubchemlite.lcsb.uni.lu]
- 4. 1-Benzofuran-2-sulfonyl chloride, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 5. 1-BENZOFURAN-2-SULFONYL CHLORIDE | 17070-58-5 [chemicalbook.com]
- 6. rheniumshop.co.il [rheniumshop.co.il]
- 7. scbt.com [scbt.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. 1-BENZOFURAN-2-SULFONYL CHLORIDE CAS#: 17070-58-5 [amp.chemicalbook.com]
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